

A Comparative Spectroscopic Guide to N-Boc-Piperidine Derivatives

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Compound of Interest

Compound Name: *tert-Butyl 4-(2-oxopropyl)piperidine-1-carboxylate*

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The N-Boc-piperidine scaffold is a cornerstone in modern medicinal chemistry, offering a versatile platform for the synthesis of a vast array of therapeutic agents. The introduction of the tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen allows for controlled and selective functionalization at other positions of the ring. Understanding the spectroscopic characteristics of these derivatives is crucial for reaction monitoring, quality control, and structural elucidation. This guide provides a comparative analysis of the key spectroscopic data for a series of N-Boc-piperidine derivatives, supported by detailed experimental protocols.

Spectroscopic Data Comparison

The following tables summarize the key ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for the parent N-Boc-piperidine and several of its substituted derivatives. These derivatives have been selected to illustrate the influence of substituent position and electronics on the spectroscopic properties of the N-Boc-piperidine core.

Table 1: ¹H NMR Spectroscopic Data (δ, ppm)

Compound	H-2, H-6 (ax/eq)	H-3, H-5 (ax/eq)	H-4 (ax/eq)	Other Signals
N-Boc-piperidine	~3.60 (br t)	~1.55 (m)	~1.55 (m)	1.45 (s, 9H, Boc)
N-Boc-2-methylpiperidine	~3.95 (m), ~2.80 (m)	~1.65-1.40 (m)	~1.65-1.40 (m)	1.45 (s, 9H, Boc), ~1.10 (d, 3H, CH ₃)
N-Boc-3-methylpiperidine	~3.85 (m), ~2.60 (m)	~1.80 (m), ~1.00 (m)	~1.65 (m), ~1.20 (m)	1.45 (s, 9H, Boc), ~0.90 (d, 3H, CH ₃)
N-Boc-4-methylpiperidine	~3.90 (m), ~2.65 (m)	~1.60 (m), ~1.05 (m)	~1.40 (m)	1.45 (s, 9H, Boc), ~0.92 (d, 3H, CH ₃)
N-Boc-4-hydroxypiperidine	~3.95 (m), ~2.95 (m)	~1.85 (m), ~1.45 (m)	~3.80 (m)	1.46 (s, 9H, Boc), ~1.60 (br s, 1H, OH)
N-Boc-4-piperidinone	3.68 (t)	2.42 (t)	-	1.48 (s, 9H, Boc)
N-Boc-piperidine-4-carboxylic acid methyl ester	~3.95 (m), ~2.80 (m)	~1.85 (m), ~1.65 (m)	~2.45 (m)	3.68 (s, 3H, OCH ₃), 1.45 (s, 9H, Boc)
N-Boc-3-aminopiperidine	~3.80 (m), ~2.60 (m)	~1.80 (m), ~1.20 (m)	~1.60 (m), ~1.40 (m)	~2.80 (m, 1H, H-3), 1.45 (s, 9H, Boc), ~1.50 (br s, 2H, NH ₂)
N-Boc-3-piperidinone	~4.04 (s)	-	~2.47 (t)	3.59 (t, 2H, H-4), 1.98 (m, 2H, H-5), 1.47 (s, 9H, Boc)[1]

Table 2: ^{13}C NMR Spectroscopic Data (δ , ppm)

Compound	C-2, C-6	C-3, C-5	C-4	Carbonyl (Boc)	Other Signals
N-Boc-piperidine	44.5	25.8	24.8	154.9	79.2 (C(CH ₃) ₃), 28.5 (C(CH ₃) ₃)
N-Boc-2-methylpiperidine	~52.9, ~46.4	~33.1, ~23.4	~28.7	~154.7	~78.9 (C(CH ₃) ₃), ~28.7 (C(CH ₃) ₃), ~20.7 (CH ₃)
N-Boc-3-methylpiperidine	~52.0, ~45.0	~34.0, ~32.0	~30.0	~154.8	~79.1 (C(CH ₃) ₃), ~28.6 (C(CH ₃) ₃), ~19.5 (CH ₃)
N-Boc-4-methylpiperidine	~44.0	~34.0	~31.0	~154.8	~79.2 (C(CH ₃) ₃), ~28.6 (C(CH ₃) ₃), ~22.0 (CH ₃)
N-Boc-4-hydroxypiperidine	42.8	34.2	67.5	154.9	79.5 (C(CH ₃) ₃), 28.5 (C(CH ₃) ₃)
N-Boc-4-piperidinone	40.9	40.9	208.5	154.7	80.2 (C(CH ₃) ₃), 28.4 (C(CH ₃) ₃)

N-Boc-piperidine-4-carboxylic acid methyl ester	42.9	28.6	41.0	154.8	175.1 (COOCH ₃), 79.5 (C(CH ₃) ₃), 51.6 (OCH ₃), 28.4 (C(CH ₃) ₃)
N-Boc-3-aminopiperidine	~50.0, ~46.0	~47.0, ~35.0	~26.0	~155.0	~79.3 (C(CH ₃) ₃), ~28.5 (C(CH ₃) ₃)
N-Boc-3-piperidinone	51.1, 41.2	-	207.1	154.7	79.9 (C(CH ₃) ₃), 28.4 (C(CH ₃) ₃)

Table 3: IR Spectroscopic Data (cm⁻¹)

Compound	C=O (Boc) Stretch	C-N Stretch	O-H/N-H Stretch	Other Key Bands
N-Boc-piperidine	~1695	~1170	-	~2930 (C-H stretch)
N-Boc-2-methylpiperidine	~1693	~1172	-	~2969 (C-H stretch)
N-Boc-3-methylpiperidine	~1690	~1165	-	~2925 (C-H stretch)
N-Boc-4-methylpiperidine	~1690	~1160	-	~2920 (C-H stretch)
N-Boc-4-hydroxypiperidine	~1680	~1165	~3400 (broad)	~2940 (C-H stretch)
N-Boc-4-piperidinone	~1695	~1160	-	~1720 (C=O ketone)
N-Boc-piperidine-4-carboxylic acid methyl ester	~1695	~1160	-	~1735 (C=O ester)
N-Boc-3-aminopiperidine	~1690	~1160	~3350, ~3280	~2930 (C-H stretch)
N-Boc-3-piperidinone	~1690	~1160	-	~1730 (C=O ketone)

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	[M+H] ⁺	Key Fragment Ions
N-Boc-piperidine	185	186	130, 114, 84, 57 (t-butyl)
N-Boc-2-methylpiperidine	199	200	144, 128, 98, 57 (t-butyl)
N-Boc-3-methylpiperidine	199	200	144, 128, 98, 57 (t-butyl)
N-Boc-4-methylpiperidine	199	200	144, 128, 98, 57 (t-butyl)
N-Boc-4-hydroxypiperidine	201	202	146, 128, 100, 57 (t-butyl)
N-Boc-4-piperidinone	199	200	144, 126, 98, 57 (t-butyl)
N-Boc-piperidine-4-carboxylic acid methyl ester	243	244	188, 170, 142, 57 (t-butyl)
N-Boc-3-aminopiperidine	200	201	145, 127, 99, 57 (t-butyl)[2]
N-Boc-3-piperidinone	199	200	144, 126, 98, 57 (t-butyl)

Note: Some of the data presented are typical values and may vary slightly depending on the experimental conditions.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: 5-10 mg of the N-Boc-piperidine derivative was dissolved in approximately 0.6 mL of deuterated chloroform (CDCl₃) in a standard 5 mm NMR tube. A

small amount of tetramethylsilane (TMS) was added as an internal standard (0 ppm).

- **^1H NMR Spectroscopy:** Proton NMR spectra were acquired on a 400 MHz spectrometer. Standard acquisition parameters included a spectral width of 16 ppm, a relaxation delay of 1 s, and 16 scans.
- **^{13}C NMR Spectroscopy:** Carbon-13 NMR spectra were recorded on the same 400 MHz spectrometer at a frequency of 100 MHz. A spectral width of 240 ppm and a relaxation delay of 2 s were used, with broadband proton decoupling. Typically, 1024 scans were accumulated to achieve a good signal-to-noise ratio.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:** A small amount of the solid or liquid sample was placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer.
- **Data Acquisition:** The spectrum was recorded from 4000 to 400 cm^{-1} . A background spectrum of the clean ATR crystal was taken prior to the sample measurement. For each sample, 32 scans were co-added at a resolution of 4 cm^{-1} .

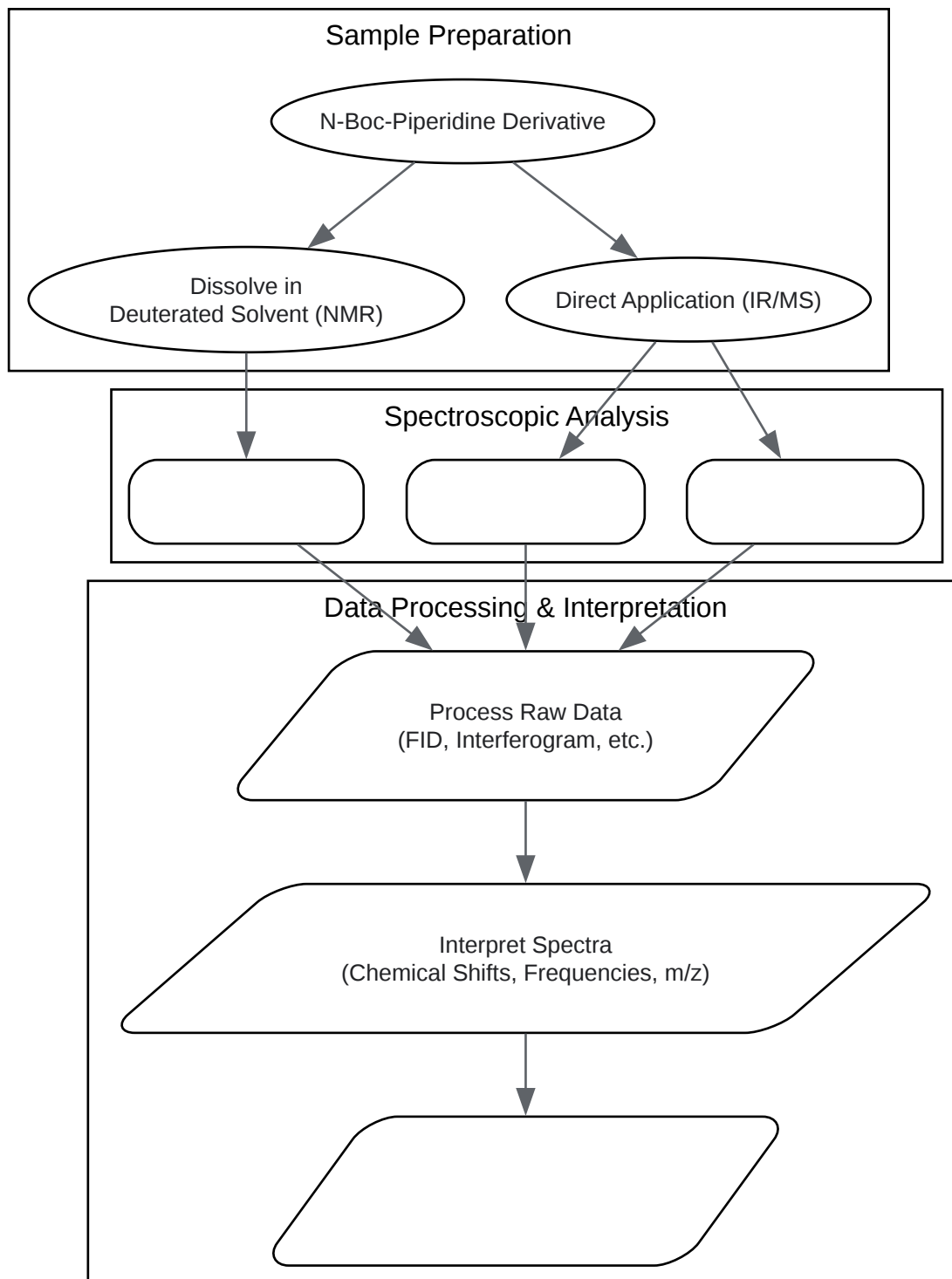
Mass Spectrometry (MS)

- **Sample Introduction:** Samples were introduced into the mass spectrometer via a direct insertion probe or by injection of a dilute solution in methanol into an electrospray ionization (ESI) source.
- **Ionization:** For ESI, the analysis was performed in positive ion mode.
- **Data Acquisition:** Mass spectra were acquired over a mass-to-charge (m/z) range of 50-500. For high-resolution mass spectrometry (HRMS), a time-of-flight (TOF) analyzer was used to determine the exact mass.

Visualization of Experimental Workflow and Substituent Effects

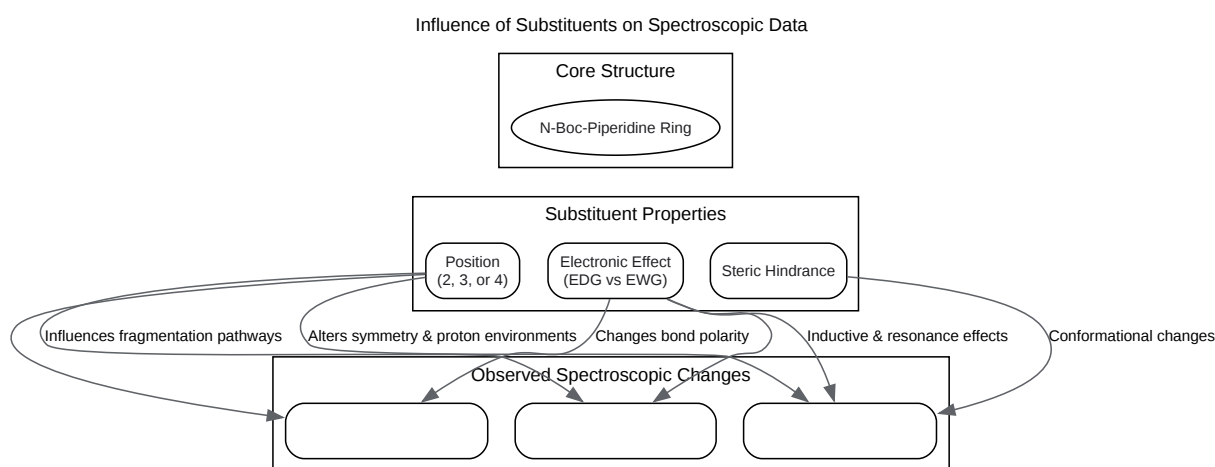
The following diagrams illustrate the general workflow for spectroscopic analysis and the influence of substituents on the spectroscopic data.

General Workflow for Spectroscopic Analysis



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Caption: General workflow for the spectroscopic analysis of N-Boc-piperidine derivatives.



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Caption: Logical relationship of substituent effects on spectroscopic data.

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References

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- 2. 1-BOC-3-Aminopiperidine | C₁₀H₂₀N₂O₂ | CID 545809 - PubChem [pubchem.ncbi.nlm.nih.gov]
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